

An In-depth Technical Guide to 3-Bromo-2-methoxyaniline: Solubility and Stability

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Compound of Interest

Compound Name: 3-Bromo-2-methoxyaniline

Cat. No.: B168565

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **3-Bromo-2-methoxyaniline** (CAS No. 116557-46-1). This document is intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development, offering insights into the handling, storage, and application of this compound.

Core Compound Properties

3-Bromo-2-methoxyaniline is a substituted aniline with the molecular formula C_7H_8BrNO and a molecular weight of 202.05 g/mol ^[1] It is a compound of interest in organic synthesis and medicinal chemistry due to its potential as a building block for more complex molecules.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ BrNO	[1]
Molecular Weight	202.05 g/mol	[1]
CAS Number	116557-46-1	[2]
Appearance	Solid.[3] Note: One supplier describes it as a "Light yellow to Brown clear liquid".	[3]
Calculated LogP	2.0399	[2]

Solubility Profile

Precise quantitative solubility data for **3-Bromo-2-methoxyaniline** in various solvents is not readily available in the public domain. However, based on its chemical structure and the general properties of substituted anilines, a qualitative solubility profile can be inferred. The calculated LogP value of 2.0399 suggests that the compound is moderately lipophilic, indicating a preference for organic solvents over water.[2]

Solvent	Expected Solubility	Rationale/Supporting Data
Water	Low to Sparingly Soluble	The aromatic nature and the presence of a bromine atom likely decrease water solubility. Similar aromatic amines are sparingly soluble in water.[4]
Aqueous Acid	Soluble	The basic amino group will be protonated in acidic conditions, forming a more soluble salt.[5]
Methanol	Soluble	Polar protic solvent, likely to dissolve the compound. A related compound, 4-Bromo-2-methoxyaniline, is soluble in methanol.[6]
Ethanol	Soluble	Generally a good solvent for aromatic amines.[7]
Acetone	Soluble	Apolar aprotic solvent, likely to dissolve the compound.[4]
Diethyl Ether	Soluble	A common organic solvent for amines.[7]
Benzene	Soluble	Aromatic solvent, likely to dissolve the compound due to "like dissolves like".[4]
Hexane	Limited Solubility	Non-polar solvent, less likely to dissolve the polar amine.[5]

Stability Characteristics

Detailed stability studies specifically for **3-Bromo-2-methoxyaniline** are not extensively published. However, the stability of aromatic amines as a class is well-documented. They are known to be susceptible to degradation through oxidation, photodegradation, and under certain pH conditions.

General Stability of Aromatic Amines:

- **Oxidation:** Aromatic amines are prone to oxidation, which can be accelerated by exposure to air and light. This often results in the formation of colored impurities.[4] Commercial samples of a related compound, p-anisidine, can appear grey-brown due to air oxidation.[4]
- **pH Sensitivity:** Primary aromatic amines (PAAs) have shown stability issues in acidic media, which can lead to underestimation in migration studies.[8] Many PAAs exhibit greater stability in water compared to 3% acetic acid.[8]
- **Thermal Stability:** While specific data for **3-Bromo-2-methoxyaniline** is unavailable, aromatic amines generally have moderate thermal stability.
- **Photostability:** Aromatic amines are known to undergo photodegradation, especially in the presence of UV light.[9]

Storage Recommendations:

Based on the general stability profile of aromatic amines, the following storage conditions are recommended for **3-Bromo-2-methoxyaniline** to ensure its integrity:

Condition	Recommendation	Source(s)
Temperature	Store in a cool place. One supplier suggests storage at 4°C.[2] For long-term storage of aromatic amines, -70°C has been recommended.[10]	[2][10]
Light	Protect from light.[2]	[2]
Atmosphere	Store under an inert atmosphere to prevent oxidation.	General chemical best practice

Experimental Protocols

Detailed, validated experimental protocols for determining the solubility and stability of **3-Bromo-2-methoxyaniline** are not available. However, established methods for aromatic amines can be adapted.

Protocol for Determining Aqueous and Organic Solvent Solubility

This protocol is a general procedure for determining the solubility of a solid organic compound.

Materials:

- **3-Bromo-2-methoxyaniline**
- Deionized water
- Selected organic solvents (e.g., methanol, ethanol, acetone, diethyl ether, hexane)
- Analytical balance
- Vortex mixer
- Centrifuge
- HPLC or UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **3-Bromo-2-methoxyaniline** in a solvent in which it is freely soluble (e.g., methanol) at a known concentration.
- **Calibration Curve:** Create a series of dilutions from the stock solution and measure their absorbance (UV-Vis) or peak area (HPLC) to generate a calibration curve.
- **Equilibrium Solubility Measurement:**

- Add an excess amount of **3-Bromo-2-methoxyaniline** to a known volume of the test solvent (e.g., 10 mL) in a sealed vial.
- Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Centrifuge the suspension to separate the undissolved solid.
- Carefully withdraw an aliquot of the supernatant.
- Dilute the supernatant with the appropriate solvent and analyze it using the previously established analytical method (HPLC or UV-Vis).
- Calculate the concentration of the dissolved compound using the calibration curve.

Protocol for Assessing Photostability

This protocol is based on the ICH Q1B guideline for photostability testing.[\[11\]](#)

Materials:

- **3-Bromo-2-methoxyaniline** (solid and in solution)
- Photostability chamber equipped with a light source conforming to ICH Q1B Option I or II (e.g., xenon lamp or a combination of cool white fluorescent and near-UV lamps).[\[11\]](#)[\[12\]](#)
- Quartz cuvettes or other transparent containers
- Dark controls (samples wrapped in aluminum foil)
- HPLC with a photodiode array (PDA) detector

Procedure:

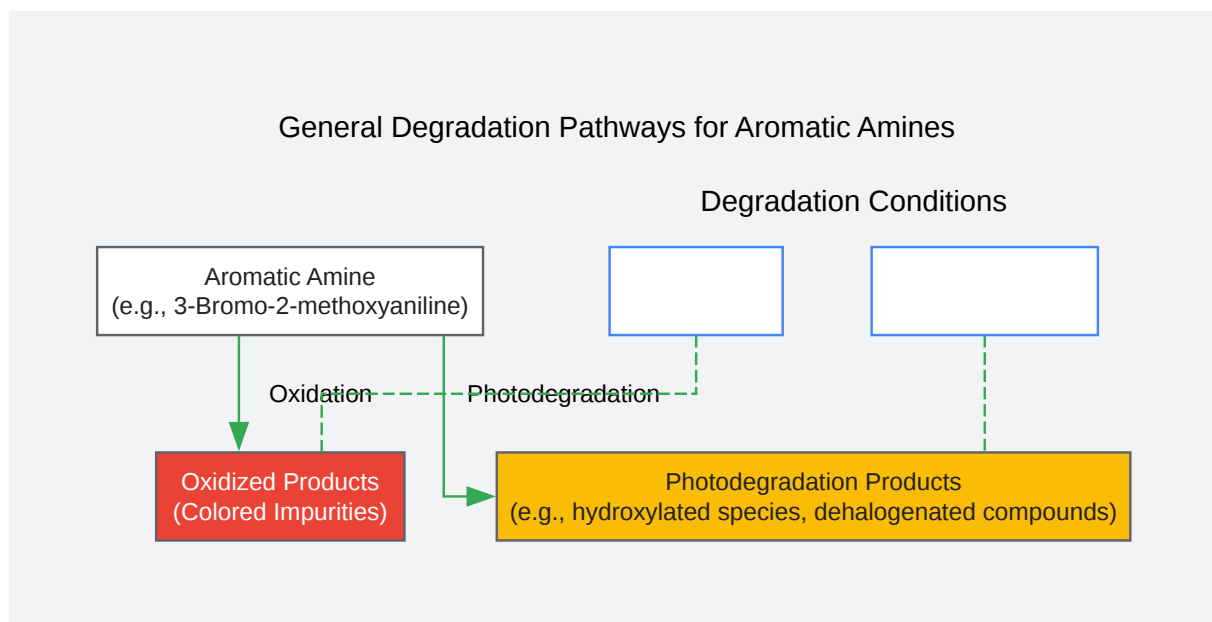
- Sample Preparation:
 - Place a thin layer of the solid **3-Bromo-2-methoxyaniline** in a suitable transparent container.

- Prepare a solution of known concentration in a relevant solvent (e.g., methanol).
- Exposure:
 - Expose the samples to a light source delivering an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.[\[11\]](#)
 - Place dark control samples alongside the exposed samples to monitor for any thermal degradation.
- Analysis:
 - At appropriate time intervals, withdraw samples and analyze them by a stability-indicating HPLC method.
 - Compare the chromatograms of the exposed samples to the dark controls and the initial samples.
 - Assess for any decrease in the peak area of the parent compound and the appearance of any new peaks, which would indicate degradation products.

Visualizations

General Degradation Pathways of Aromatic Amines

The following diagram illustrates the potential degradation pathways for aromatic amines like **3-Bromo-2-methoxyaniline**, including oxidation and photodegradation.



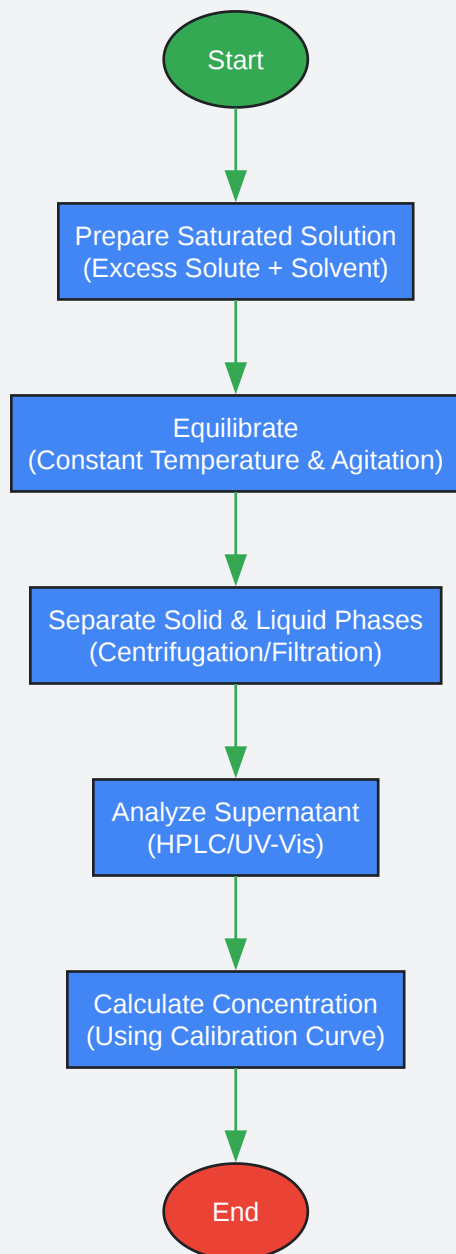
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Caption: Potential degradation pathways for aromatic amines.

Experimental Workflow for Solubility Determination

This diagram outlines the key steps in determining the solubility of a compound.

Experimental Workflow for Solubility Determination



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Caption: Workflow for solubility determination.

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